

1,3-diethoxypropane IUPAC name and synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Diethoxypropane

Cat. No.: B8821189

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A Technical Guide to 1,3-Diethoxypropane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,3-diethoxypropane**, including its chemical identity, physicochemical properties, a detailed experimental protocol for its synthesis, and a conceptual workflow. This document is intended to serve as a valuable resource for professionals in research and development.

Chemical Identity

The nomenclature and various identifiers for **1,3-diethoxypropane** are crucial for accurate documentation and database searches.

- IUPAC Name: **1,3-diethoxypropane**[\[1\]](#)[\[2\]](#)
- Synonyms: A variety of synonyms and registry numbers are used to identify this compound in different contexts and databases.[\[1\]](#)[\[3\]](#) These include:
 - 3,7-Dioxanonane
 - Diethoxy propane
 - Propane, 1,3-diethoxy-
 - CAS Number: 3459-83-4[\[1\]](#)[\[2\]](#)[\[3\]](#)

- EC Number: 413-140-6[1]
- DTXSID00188150[1]

Physicochemical Properties

A summary of the key quantitative data for **1,3-diethoxypropane** is presented in the table below. These properties are essential for designing experiments and understanding the compound's behavior in various systems.

Property	Value	Source
Molecular Formula	C ₇ H ₁₆ O ₂	[1][2]
Molecular Weight	132.20 g/mol	[1][4]
Density	0.843 g/cm ³	[3]
Boiling Point	148.8 °C at 760 mmHg	[3]
Flash Point	27.6 °C	[3]
Refractive Index	1.399	[3]
LogP (Predicted)	1.21	[3]
Vapor Pressure (Predicted)	5.3±0.3 mmHg at 25°C	[3]
Standard Liquid Enthalpy of Combustion	-4559.10 ± 1.40 kJ/mol	[4]

Experimental Protocol: Synthesis of 1,3-Diethoxypropane via Williamson Ether Synthesis

The Williamson ether synthesis is a robust and widely used method for preparing ethers.[5] This protocol details the synthesis of **1,3-diethoxypropane** from 1,3-dibromopropane and sodium ethoxide. This reaction proceeds via an S_N2 mechanism.[2]

Materials and Reagents:

- 1,3-Dibromopropane

- Sodium metal
- Anhydrous ethanol
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard glassware for organic synthesis (three-neck round-bottom flask, condenser, dropping funnel, etc.)
- Inert atmosphere setup (e.g., nitrogen or argon)

Procedure:

- Preparation of Sodium Ethoxide:
 - Under an inert atmosphere, place anhydrous ethanol in a dry three-neck round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
 - Carefully add small, freshly cut pieces of sodium metal portion-wise to the ethanol at 0 °C.
 - Allow the mixture to stir at room temperature until all the sodium has reacted and the evolution of hydrogen gas has ceased. This indicates the formation of sodium ethoxide.
- Ether Synthesis:
 - Cool the freshly prepared sodium ethoxide solution to 0 °C.
 - Slowly add 1,3-dibromopropane (0.5 equivalents relative to the sodium ethoxide) dropwise via a dropping funnel over a period of 30-60 minutes.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).

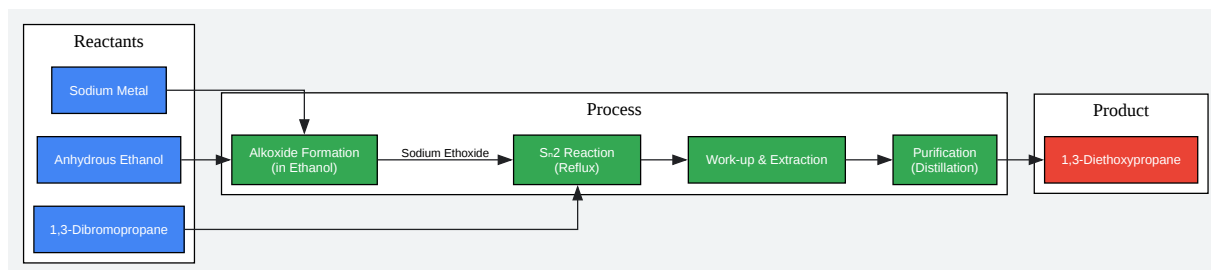
- Work-up and Purification:
 - After the reaction is complete, cool the mixture to room temperature.
 - Quench the reaction by the slow addition of a saturated aqueous ammonium chloride solution.
 - Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether (2 x volume of the reaction mixture).
 - Combine the organic layers and wash with brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
 - The crude **1,3-diethoxypropane** can be purified by fractional distillation to yield the pure product.

Safety Precautions:

- Sodium metal is highly reactive and flammable; handle with extreme care under an inert atmosphere.
- 1,3-Dibromopropane is an alkylating agent and should be handled in a well-ventilated fume hood.
- Anhydrous solvents are essential for the success of this reaction.

Visualization of Synthesis Workflow

The following diagram illustrates the logical workflow for the synthesis of **1,3-diethoxypropane** as described in the experimental protocol.



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Caption: Workflow for the synthesis of **1,3-diethoxypropane**.

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- To cite this document: BenchChem. [1,3-diethoxypropane IUPAC name and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8821189#1-3-diethoxypropane-iupac-name-and-synonyms\]](https://www.benchchem.com/product/b8821189#1-3-diethoxypropane-iupac-name-and-synonyms)

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